

Preparing Naveglitazar Racemate Stock Solutions for Experimental Use

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Compound of Interest

Compound Name: Naveglitazar racemate

Cat. No.: B15125842

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Application Notes for Researchers, Scientists, and Drug Development Professionals

Introduction

Naveglitazar is a dual agonist of peroxisome proliferator-activated receptor alpha (PPAR α) and peroxisome proliferator-activated receptor gamma (PPAR γ), with a predominant activity on PPAR γ .^{[1][2]} As a non-thiozolidinedione insulin sensitizer, it has been investigated for its potential in treating type 2 diabetes and associated dyslipidemia.^{[1][2]} Proper preparation of **Naveglitazar racemate** stock solutions is crucial for obtaining accurate and reproducible results in both in vitro and in vivo experimental settings. These application notes provide detailed protocols and essential data for the effective use of **Naveglitazar racemate** in research.

Mechanism of Action

Naveglitazar exerts its effects by binding to and activating PPAR α and PPAR γ , which are nuclear receptors that function as ligand-activated transcription factors.^{[3][4]} Upon activation, PPARs form a heterodimer with the retinoid X receptor (RXR).^{[3][4][5]} This complex then binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter regions of target genes.^[3] This binding regulates the transcription of genes involved in glucose and lipid metabolism, and inflammation.^[5] Activation of PPAR α primarily

influences fatty acid catabolism, while PPAR γ activation is a key regulator of adipogenesis and insulin sensitivity.^[5]

Quantitative Data Summary

For ease of reference and calculation, the following table summarizes the key quantitative data for **Naveglitazar racemate**.

Parameter	Value	Source(s)
Molecular Weight	422.48 g/mol	[6]
CAS Number	916085-47-7	[6]
Solubility	Soluble in DMSO	[6]
Storage of Solid	Store at -20°C	[6]
Storage of Stock Solution	Store at -20°C or -80°C in aliquots	N/A
In Vivo Dosage (mice, rats)	10 mg/kg (oral administration)	[2]
In Vitro Binding Assay Conc.	0.1 to 1000 ng/mL	[2]

Experimental Protocols

1. Preparation of a 10 mM **Naveglitazar Racemate** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Naveglitazar racemate** in dimethyl sulfoxide (DMSO). This high-concentration stock is suitable for long-term storage and subsequent dilution to working concentrations for various experiments.

Materials:

- **Naveglitazar racemate** (solid powder)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Equilibrate: Allow the vial of **Naveglitazar racemate** to come to room temperature before opening to prevent condensation.
- Weigh: Accurately weigh out a specific amount of **Naveglitazar racemate**. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.22 mg of the compound (Molecular Weight = 422.48 g/mol).
 - Calculation: $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 422.48 \text{ g/mol} * 1000 \text{ mg/g} = 4.22 \text{ mg}$
- Dissolve: Add the weighed **Naveglitazar racemate** to a sterile tube. Add the calculated volume of DMSO (in this example, 1 mL) to the tube.
- Mix: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Store: Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, DMSO stock solutions are generally stable for several months.

2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM DMSO stock solution to prepare working concentrations for in vitro experiments. It is crucial to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity.

Materials:

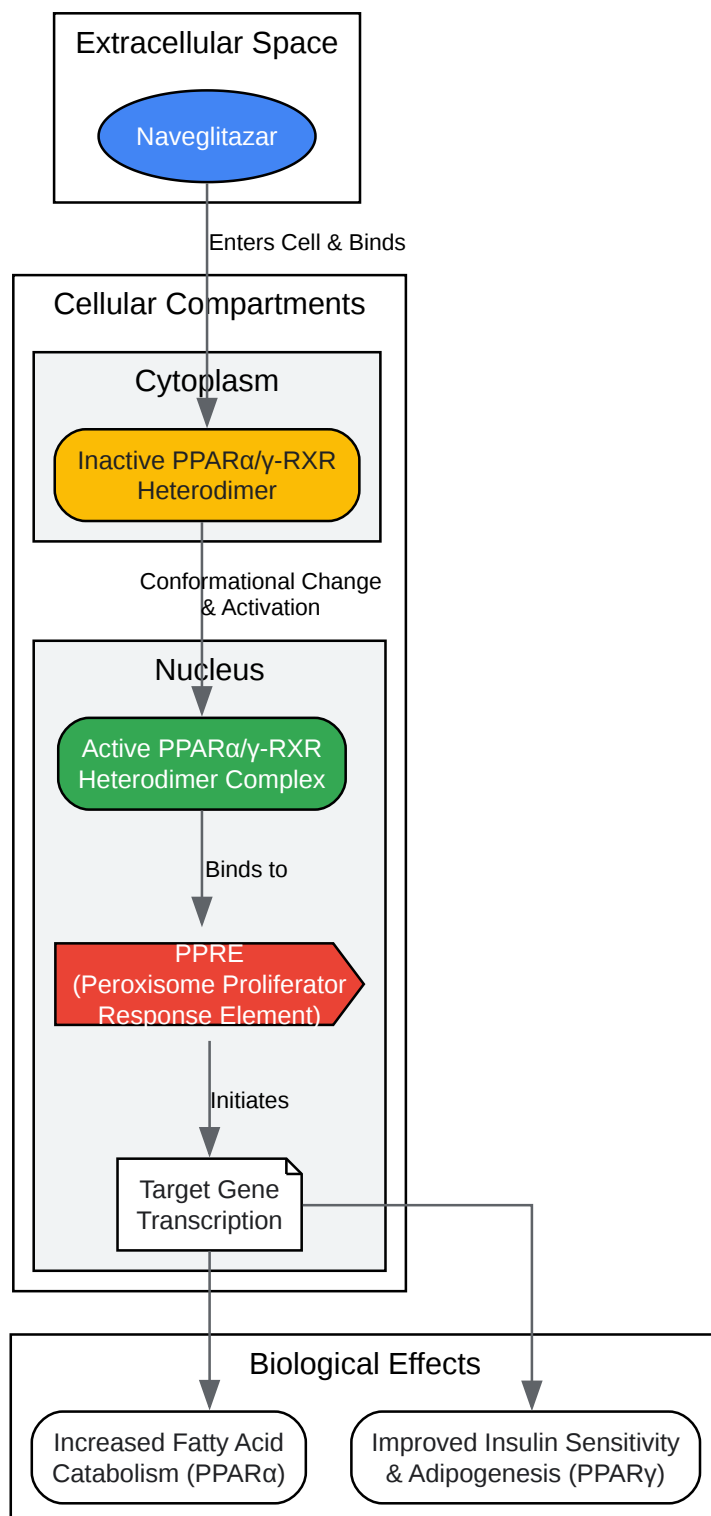
- 10 mM **Naveglitazar racemate** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile tubes for dilution
- Pipettes and sterile filter tips

Procedure:

- Thaw: Thaw a single aliquot of the 10 mM **Naveglitazar racemate** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 (e.g., 10 μ L of 10 mM stock + 90 μ L of medium).
- Final Dilution: Further dilute the intermediate solution to the desired final working concentration in the cell culture medium. For example, to prepare a final concentration of 1 μ M in 1 mL of medium, add 1 μ L of the 1 mM intermediate solution to 999 μ L of medium.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the Naveglitazar-treated samples.
- Apply to Cells: Immediately add the prepared working solutions and the vehicle control to your cell cultures.

Visualizations

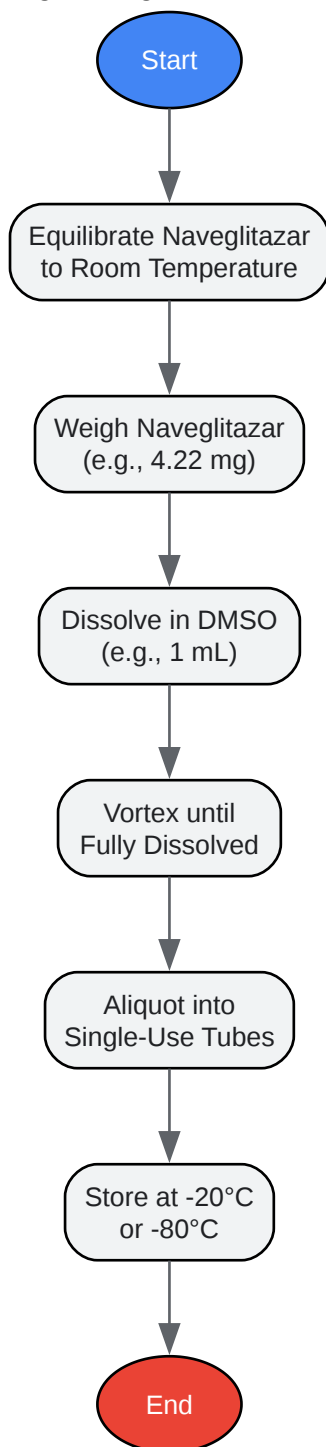
Signaling Pathway of Naveglitazar

Naveglitazar (PPAR α / γ Agonist) Signaling Pathway[Click to download full resolution via product page](#)

Caption: Naveglitazar activates the PPAR α / γ signaling pathway.

Experimental Workflow for Stock Solution Preparation

Workflow for Preparing Naveglitazar Racemate Stock Solution



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Caption: Step-by-step workflow for Naveglitazar stock solution preparation.

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- To cite this document: BenchChem. [Preparing Naveglitazar Racemate Stock Solutions for Experimental Use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15125842#preparing-naveglitazar-racemate-stock-solution-for-experiments]

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